

Furo[3,2-c]pyridine-4-carbonitrile chemical structure and properties

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Compound of Interest

Compound Name: **Furo[3,2-c]pyridine-4-carbonitrile**

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An In-depth Technical Guide to Furo[3,2-c]pyridine-4-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

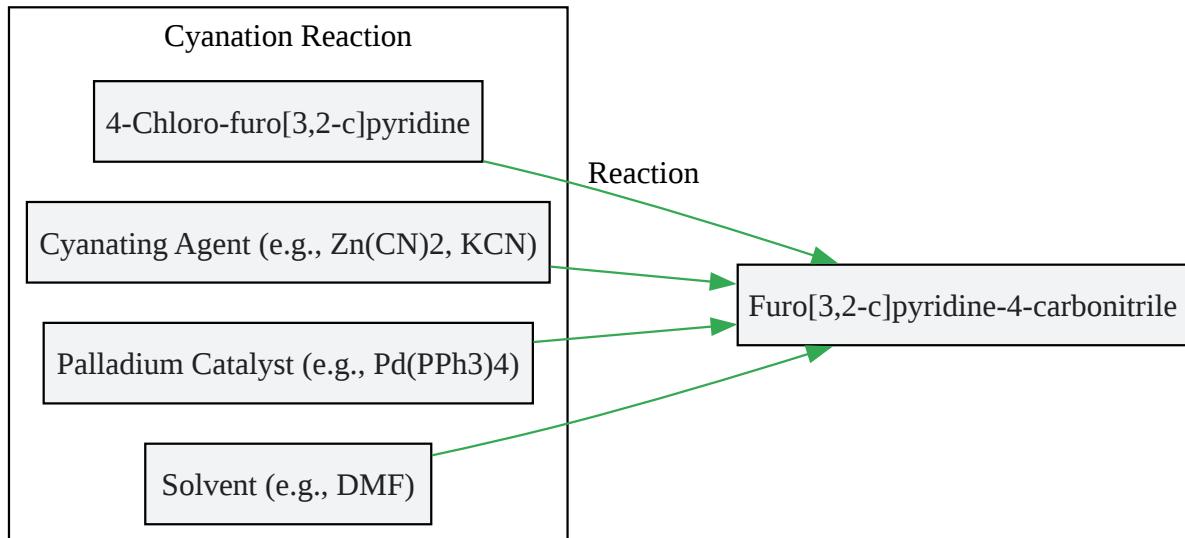
Abstract

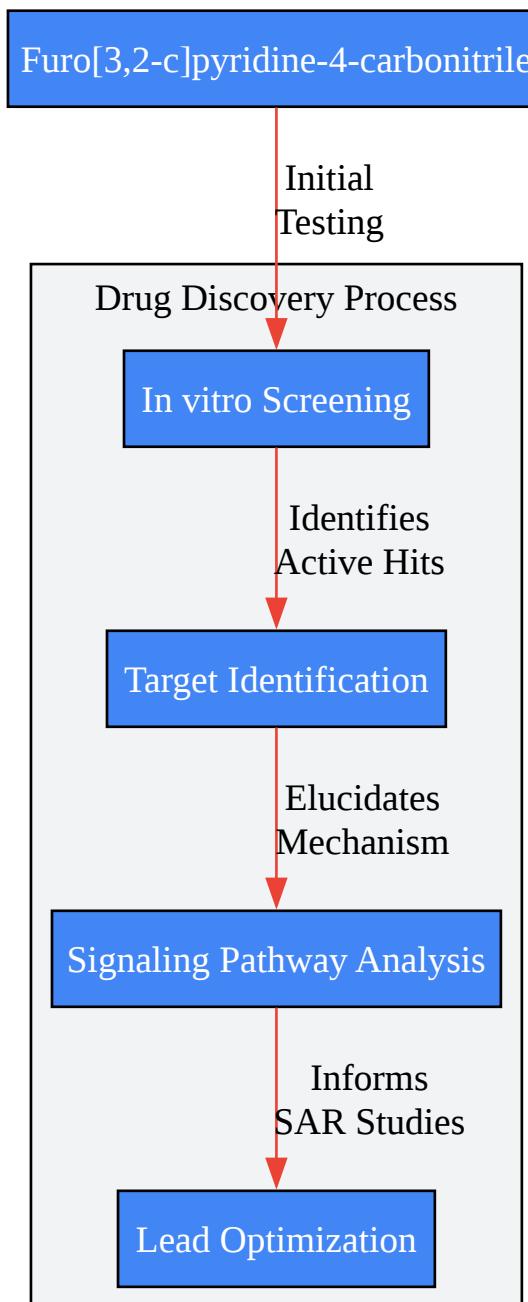
Furo[3,2-c]pyridine-4-carbonitrile, a heterocyclic organic compound, is a member of the furopyridine class of molecules that has garnered interest in medicinal chemistry due to the diverse biological activities exhibited by its structural analogs. This document provides a comprehensive overview of the available technical information regarding its chemical structure, properties, synthesis, and potential biological significance. Due to the limited availability of experimental data for this specific derivative, this guide incorporates predicted properties and general methodologies applicable to the furo[3,2-c]pyridine scaffold.

Chemical Structure and Identification

The core of **Furo[3,2-c]pyridine-4-carbonitrile** consists of a furan ring fused to a pyridine ring. The "-4-carbonitrile" designation indicates the attachment of a nitrile (-C≡N) group at the 4th position of the pyridine ring.

DOT Diagram of **Furo[3,2-c]pyridine-4-carbonitrile** Structure:





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